

# Mass Spectrum of 1,4-Cyclohexane-d10: A Technical Guide

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## Compound of Interest

Compound Name: 1,4-Cyclohexane-d10

Cat. No.: B12399946

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the mass spectrum of **1,4-cyclohexane-d10**, a deuterated isotopologue of cyclohexane. This document outlines the predicted fragmentation patterns, presents quantitative data in a clear tabular format, and details a comprehensive experimental protocol for acquiring the mass spectrum. The information herein is intended to support researchers, scientists, and drug development professionals in the accurate identification and characterization of this compound in various analytical applications.

## Predicted Mass Spectrum Data

The mass spectrum of **1,4-cyclohexane-d10** is characterized by a distinct molecular ion peak and a series of fragment ions resulting from the cleavage of the cyclohexane ring. The presence of ten deuterium atoms significantly influences the mass-to-charge ratios (m/z) of these ions compared to its non-deuterated counterpart.

The molecular weight of **1,4-cyclohexane-d10** is 124.25 g/mol .<sup>[1]</sup> The primary fragmentation pathway for cyclohexane and its derivatives under electron ionization is the loss of an ethylene molecule.<sup>[2]</sup> In the case of **1,4-cyclohexane-d10**, the distribution of deuterium atoms on the ring leads to the possibility of losing different deuterated ethylene fragments. The predicted major fragments and their plausible relative abundances are summarized in the table below.

m/z (Predicted)	Ion Formula	Fragmentation Pathway	Plausible Relative Abundance
94	$[\text{C}_6\text{D}_{10}]^{+\bullet}$	Molecular Ion ( $\text{M}^{+\bullet}$ )	Moderate
66	$[\text{C}_4\text{D}_6]^{+\bullet}$	$\text{M}^{+\bullet} - \text{C}_2\text{D}_4$	High (Base Peak)
64	$[\text{C}_4\text{D}_4\text{H}_2]^{+\bullet}$	$\text{M}^{+\bullet} - \text{C}_2\text{D}_4\text{H}_2$	Moderate to High
62	$[\text{C}_4\text{D}_2\text{H}_4]^{+\bullet}$	$\text{M}^{+\bullet} - \text{C}_2\text{D}_2\text{H}_4$	Moderate

Note: The plausible relative abundances are estimations based on the known fragmentation patterns of cyclohexane and may vary depending on the experimental conditions.

## Experimental Protocol for Mass Spectrometry

The following protocol outlines a standard procedure for obtaining the mass spectrum of **1,4-cyclohexane-d10** using Gas Chromatography-Mass Spectrometry (GC-MS), a widely used technique for the analysis of volatile organic compounds.

### 1. Sample Preparation:

- Prepare a dilute solution of **1,4-cyclohexane-d10** in a high-purity volatile solvent such as hexane or dichloromethane. A typical concentration is 100 µg/mL.
- Transfer the solution to a 2 mL glass autosampler vial and seal with a screw cap containing a PTFE/silicone septum.

### 2. Instrumentation:

- A gas chromatograph coupled to a mass spectrometer with an electron ionization (EI) source is recommended.
- GC Column: A non-polar capillary column, such as a DB-1 or DB-5 (30 m x 0.25 mm I.D., 0.25 µm film thickness), is suitable for the separation of cyclohexane and its isotopologues.

### 3. GC-MS Parameters:

- Injector Temperature: 250 °C

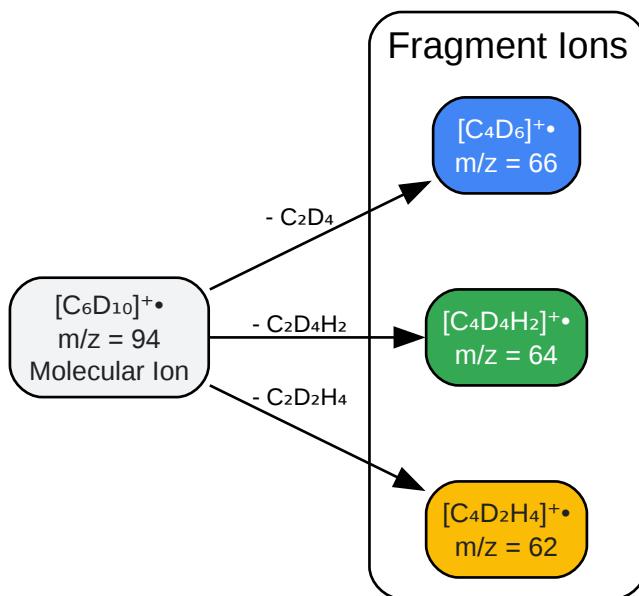
- Injection Volume: 1  $\mu$ L
- Injection Mode: Split (e.g., 50:1 split ratio) to prevent column overloading.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Oven Temperature Program:
  - Initial temperature: 40 °C, hold for 2 minutes.
  - Ramp: 10 °C/min to 200 °C.
  - Final hold: Hold at 200 °C for 2 minutes.
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Scan Range: m/z 30-150.

#### 4. Data Analysis:

- The total ion chromatogram (TIC) will show a peak corresponding to **1,4-cyclohexane-d10**.
- Extract the mass spectrum from this peak.
- Identify the molecular ion peak and the major fragment ions.
- Compare the obtained spectrum with the predicted fragmentation pattern for confirmation.

## Fragmentation Pathway Visualization

The fragmentation of the **1,4-cyclohexane-d10** molecular ion primarily proceeds through the loss of a neutral ethylene molecule. Due to the placement of deuterium atoms, three different deuterated ethylene molecules can be eliminated, leading to three distinct fragment ions. The following diagram illustrates these fragmentation pathways.



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Caption: Fragmentation of **1,4-Cyclohexane-d10** Molecular Ion.

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## References

- 1. How to Detect Cyclohexane and Benzene Using GC-MS? Why Can't Their Peaks Be Separated | MtoZ Biolabs [mtoz-biolabs.com]
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